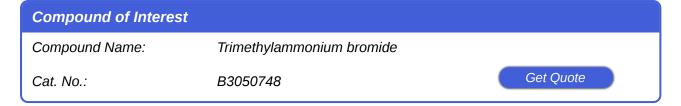


# Trimethylammonium bromide molecular weight and formula

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An In-depth Technical Guide to Trimethylammonium Bromide

For researchers, scientists, and professionals in drug development, a thorough understanding of the fundamental properties of chemical compounds is paramount. This guide provides core technical information on **trimethylammonium bromide**, a quaternary ammonium salt with applications in organic synthesis and biochemical protocols.

# **Core Properties of Trimethylammonium Bromide**

**Trimethylammonium bromide** is a quaternary ammonium salt consisting of a central nitrogen atom bonded to three methyl groups and a bromide ion.[1] It is typically a white crystalline solid soluble in water and polar organic solvents.[1]

### **Quantitative Data Summary**

The fundamental molecular properties of **trimethylammonium bromide** are summarized in the table below.



Property	Value
Molecular Formula	СзН10BrN[2][3][4] or СзН9N·HBr[1][5]
Molecular Weight	140.02 g/mol [2][3][4][5][6]
IUPAC Name	N,N-dimethylmethanamine;hydrobromide[2] or trimethylazanium bromide[3]
CAS Number	2840-24-6[2][3]

# **Applications and Experimental Protocols**

**Trimethylammonium bromide** serves as a versatile compound in various laboratory settings. Its utility is notable in its role as a phase transfer catalyst and as a component in buffer solutions for DNA extraction.[1][5]

## **Experimental Protocol: Phase Transfer Catalysis**

One of the significant applications of **trimethylammonium bromide** is as a phase transfer catalyst in heterogeneous reaction mixtures.[1] This protocol outlines a general methodology for a substitution reaction between an aqueous solution of a nucleophile and an organic-soluble substrate.

Objective: To facilitate the reaction between a water-soluble nucleophile and an organic-soluble substrate using **trimethylammonium bromide** as a phase transfer catalyst.

#### Materials:

- Organic substrate (e.g., an alkyl halide) dissolved in a non-polar organic solvent (e.g., toluene, dichloromethane).
- Aqueous solution of a nucleophilic salt (e.g., sodium cyanide, sodium azide).
- Trimethylammonium bromide (catalytic amount, typically 1-5 mol%).
- Reaction vessel equipped with a magnetic stirrer and reflux condenser.
- Separatory funnel.



- Drying agent (e.g., anhydrous magnesium sulfate).
- Rotary evaporator.

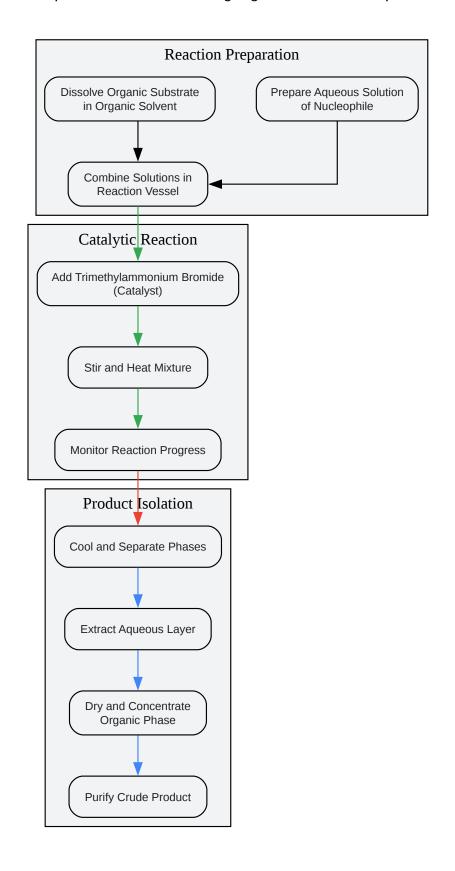
#### Methodology:

- Reaction Setup: The organic substrate, dissolved in the chosen organic solvent, is added to the reaction vessel.
- Aqueous Phase Addition: The aqueous solution of the nucleophile is added to the same vessel, forming a biphasic system.
- Catalyst Introduction: A catalytic amount of **trimethylammonium bromide** is added to the reaction mixture.
- Reaction Conditions: The mixture is stirred vigorously to ensure adequate mixing of the two
  phases. The reaction may be heated to reflux to increase the reaction rate, depending on the
  specific substrates.
- Monitoring: The progress of the reaction is monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: Upon completion, the reaction mixture is allowed to cool to room temperature. The
  organic and aqueous layers are separated using a separatory funnel.
- Extraction: The aqueous layer is typically extracted one or more times with the organic solvent to recover any remaining product.
- Drying and Concentration: The combined organic extracts are dried over an anhydrous drying agent, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude product.
- Purification: The crude product can be further purified by techniques such as recrystallization or column chromatography.

# **Visualizing Experimental Workflows**



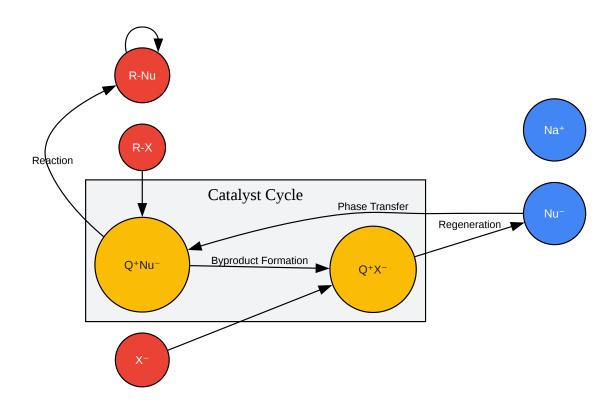
To better illustrate the logical flow of processes involving **trimethylammonium bromide**, the following diagrams are provided in the DOT language for use with Graphviz.





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Caption: Workflow for a Phase Transfer Catalyzed Reaction.



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Caption: Mechanism of Phase Transfer Catalysis.

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## References

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